

"Methyl 2-(4-methylphenylsulfonamido)acetate" molecular weight and formula

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Compound of Interest

Compound Name: Methyl 2-(4-methylphenylsulfonamido)acetate

Cat. No.: B153594

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Technical Data Sheet: Methyl 2-(4-methylphenylsulfonamido)acetate

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides the fundamental physicochemical properties of **Methyl 2-(4-methylphenylsulfonamido)acetate**, specifically its molecular formula and molecular weight. The data is presented for reference in research and development settings.

Chemical Identity and Properties

Methyl 2-(4-methylphenylsulfonamido)acetate is a chemical compound classified as a sulfonamide derivative.^[1] It is identified by the CAS Number 2645-02-5.^{[1][2][3]} The compound's structure incorporates a methyl ester group and a 4-methylphenylsulfonamido moiety.^[1]

The key molecular identifiers and properties are summarized in the table below.

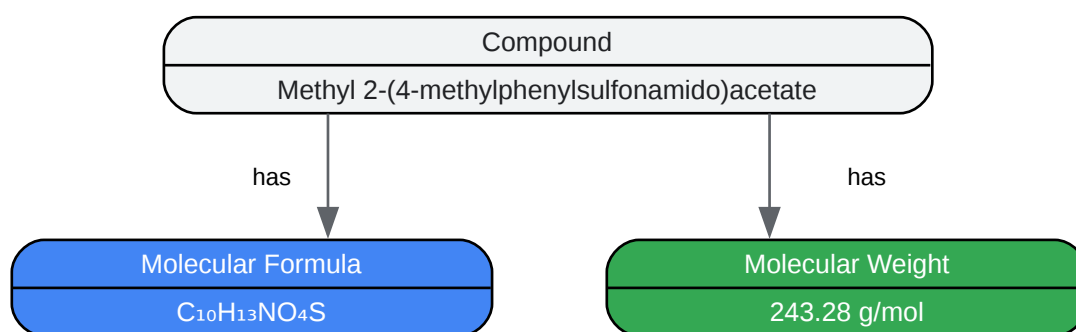
Parameter	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₄ S	PubChem[4], Benchchem[1], Anbu Chem[2]
Molecular Weight	243.28 g/mol	PubChem[4], Benchchem[1], Anbu Chem[2]
IUPAC Name	methyl 2-[(4-methylphenyl)sulfonylamino]acetate	PubChem[4]
CAS Number	2645-02-5	Benchchem[1], Anbu Chem[2], Local Pharma Guide[3]

Experimental Protocols

This section is not applicable to the determination of fundamental properties such as molecular formula and weight, which are calculated based on the compound's atomic composition.

Logical Relationship of Chemical Data

The following diagram illustrates the direct relationship between the chemical compound and its core molecular properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. Methyl 2-(4-methylphenylsulfonamido)acetate | 2645-02-5 | Benchchem [benchchem.com]
- 2. CAS 2645-02-5 | Methyl 2-(4-methylphenylsulfonamido)acetate [finechemical.net]
- 3. CAS NO. 2645-02-5 | Methyl 2-(4-methylphenylsulfonamido)acetate | C₁₀H₁₃NO₄S [localpharmaguide.com]
- 4. Methyl 2-(4-methylphenylsulfonamido)acetate | C₁₀H₁₃NO₄S | CID 562880 - PubChem [pubchem.ncbi.nlm.nih.gov]
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